

# A Comparative Guide to the Long-Term Toxicology of Mancozeb and Its Alternatives

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## Compound of Interest

Compound Name: **Mancozeb**

Cat. No.: **B076751**

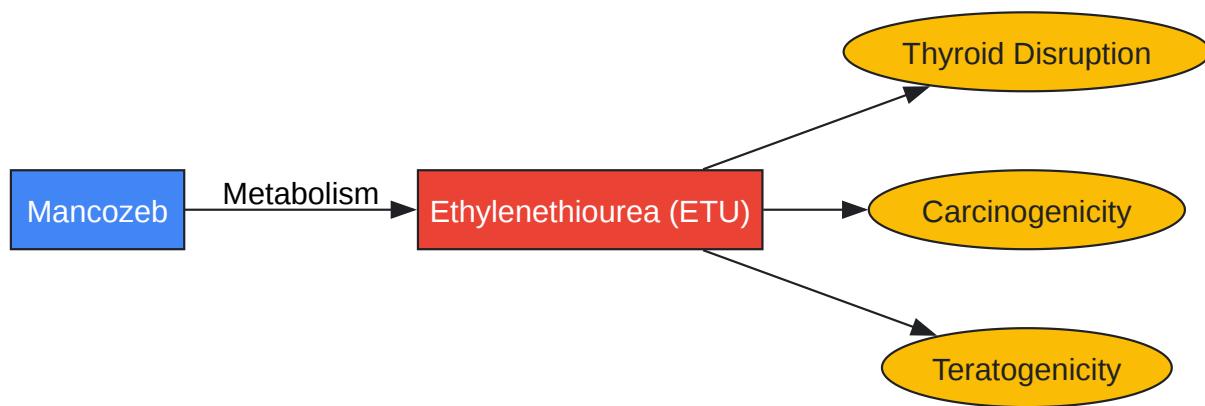
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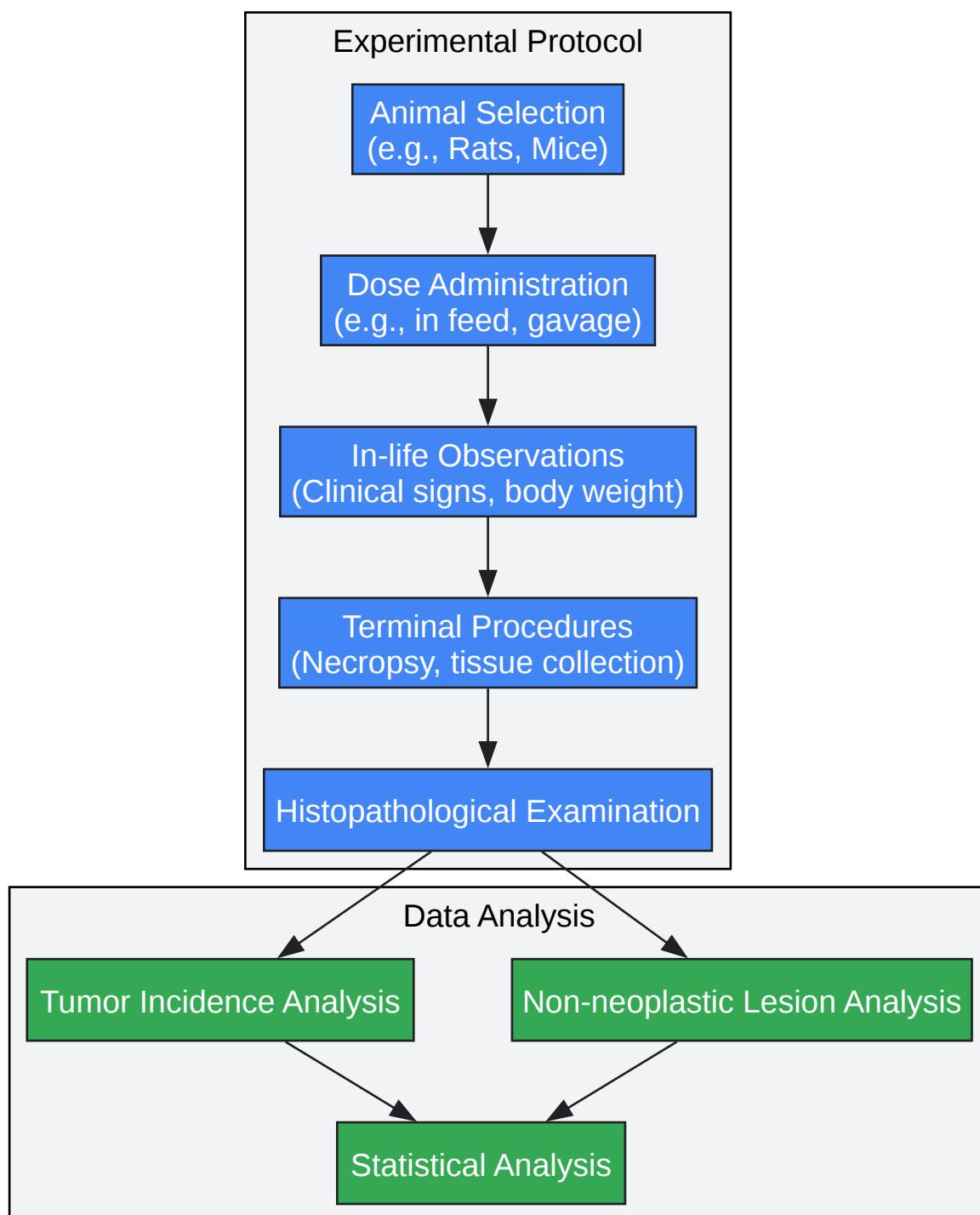
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the long-term toxicological profiles of the fungicide **Mancozeb**, its primary metabolite ethylenethiourea (ETU), and several common alternatives: Chlorothalonil, Captan, Propiconazole, and Azoxystrobin. The information is intended to assist researchers and professionals in evaluating the potential hazards associated with these compounds. All quantitative data is summarized in structured tables, and detailed experimental protocols for key studies are provided.

## Metabolic Fate of Mancozeb

**Mancozeb**, a manganese/zinc salt of an ethylene bis-dithiocarbamate (EBDC), is metabolized in the body and the environment to ethylenethiourea (ETU), a compound of significant toxicological concern.<sup>[1][2][3]</sup> Understanding this conversion is critical to assessing the overall risk of **Mancozeb** exposure.





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## References

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- 3. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
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